

TSCHIMGANIDINE: A Technical Guide to its Role in Improving Glucose Homeostasis

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Compound of Interest

Compound Name: *TSCHIMGANIDINE*

Cat. No.: *B000101*

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This technical guide provides an in-depth analysis of **TSCHIMGANIDINE**, a terpenoid compound isolated from the Umbelliferae family, and its effects on glucose homeostasis. The information presented is based on preclinical in vivo studies and is intended to inform further research and development efforts.

Core Mechanism of Action: AMPK Activation

Tschimganidine has been shown to exert its metabolic benefits primarily through the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[1][2][3] Concurrently, it has been observed to decrease the phosphorylation of AKT, another crucial component of metabolic signaling pathways.[1][2] The activation of AMPK by **tschimganidine** leads to downstream effects that collectively contribute to improved glucose metabolism and reduced lipid accumulation.[1][3]

Signaling Pathway

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References

- 1. Tschimganidine reduces lipid accumulation through AMPK activation and alleviates high-fat diet-induced metabolic diseases - PMC [pmc.ncbi.nlm.nih.gov]
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- 3. researchgate.net [researchgate.net]
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